

A Technical Guide to the Hazards and Safe Handling of p-Tolyl Disulfide

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Compound of Interest

Compound Name: *p-Tolyl disulfide*

Cat. No.: *B093600*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the hazards, safety precautions, and emergency procedures associated with **p-Tolyl disulfide** (CAS No. 103-19-5). The information is intended to guide laboratory personnel in the safe handling, storage, and disposal of this chemical.

Chemical and Physical Properties

p-Tolyl disulfide is an organosulfur compound that appears as a white to light yellow crystalline solid or powder, often with a characteristic stench.^{[1][2][3]} It is utilized in organic synthesis as a reagent.^{[2][3][4]} Understanding its physical properties is crucial for safe handling and storage.

Property	Value	Source(s)
CAS Number	103-19-5	[5]
Molecular Formula	C ₁₄ H ₁₄ S ₂	[1][2]
Molecular Weight	246.39 g/mol	[5][6]
Appearance	White to light yellow powder, chunks, or crystalline solid	[1][4][7]
Melting Point	43-46 °C	[6][8]
Boiling Point	349.5 °C at 760 mmHg	[7]
Flash Point	>110 °C (>230 °F)	[9]
Density	~1.17 g/cm ³	[7]
Vapor Pressure	9.46 x 10 ⁻⁵ mmHg at 25°C	[1][7]
Solubility	Insoluble in water	[4]

Hazard Identification and GHS Classification

p-Tolyl disulfide is classified as a hazardous substance. The primary hazards are irritation to the skin, eyes, and respiratory system.[4][5] Adherence to GHS guidelines is mandatory for handling this chemical.

Classification	Code	Description	Source(s)
Signal Word	-	Warning	[6]
Pictogram	GHS07	[10]	
Hazard Statements	H315	Causes skin irritation	[4][5][6]
H319	Causes serious eye irritation	[4][5][6]	
H335	May cause respiratory irritation	[4][5][6]	
Precautionary Statements	P261, P264, P271, P280	Avoid breathing dust; Wash skin thoroughly after handling; Use only outdoors or in a well-ventilated area; Wear protective gloves/clothing/eye protection/face protection.	[5][6]
P302+P352	IF ON SKIN: Wash with plenty of soap and water.	[5]	
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	[5]	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[5][6]	

P403+P233, P405	Store in a well-ventilated place. Keep container tightly closed. Store locked up.	[5]
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P501	Dispose of contents/container to an approved waste disposal plant.	[5]
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Toxicological Profile

The toxicological data for **p-tolyl disulfide** is limited. Acute toxicity values such as LD50 are not readily available.[5][7] However, a study has identified a toxic dose level and associated effects in rats.

Parameter	Value and Conditions	Effects Observed	Source(s)
RTECS Number	JO1526250	-	[1][7]
Lowest Published Toxic Dose (TDLo)	431 mg/kg	Endocrine (changes in spleen weight), Blood (pigmented or nucleated red blood cells), Nutritional and Gross Metabolic (changes in iron).	[1]
Species: Rodent - rat	[1]		
Route: Oral	[1]		
Duration: 7 days (intermittent)	[1]		

Experimental Protocol for Oral Toxicity Study (Rat)

The toxicological data cited above originates from a study published in the Journal of Applied Toxicology (1985, Vol. 5, p. 414). While the full, detailed experimental protocol is not available from the search results, a representative methodology for a sub-acute oral toxicity study of this nature would typically involve the following steps.

Objective: To determine the potential toxicity of a substance following repeated oral administration over a defined period.

Methodology:

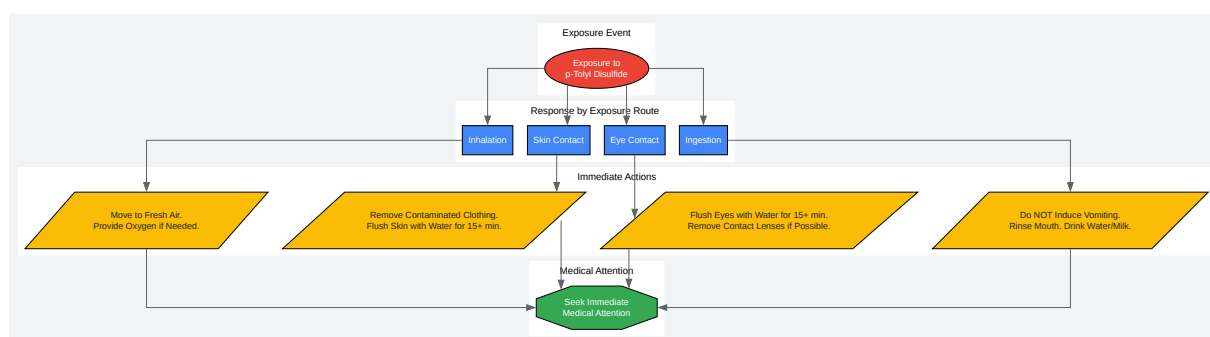
- **Test Substance:** **p-Tolyl disulfide**, purity $\geq 98\%$. The substance is typically prepared in a suitable vehicle (e.g., corn oil) to ensure stable and uniform dosing.
- **Animal Model:** Young adult rats (e.g., Sprague-Dawley or Wistar strain), typically 8-10 weeks old, are used. Animals are acclimated to laboratory conditions before the study begins.
- **Dose Administration:** The test substance is administered orally, most commonly via gavage, to ensure accurate dosage. Based on the cited data, a dose of 431 mg/kg was administered intermittently over a 7-day period. This could mean dosing on specific days within that week (e.g., days 1, 3, 5, and 7).
- **Observations:**
 - **Clinical Signs:** Animals are observed daily for any signs of toxicity, such as changes in behavior, appearance, or physiological functions.
 - **Body Weight:** Individual animal weights are recorded prior to the study and at regular intervals throughout the dosing period.
- **Endpoint Analysis (Post-Dosing):**
 - **Hematology:** At the end of the study, blood samples are collected. Analysis would focus on red blood cell parameters, including morphology, to detect abnormalities like pigmented or nucleated cells.
 - **Clinical Chemistry:** Serum analysis may be performed to assess metabolic changes, including iron levels.

- Necropsy and Histopathology: Animals are euthanized, and a full necropsy is performed. Organs, particularly the spleen, are weighed. Tissues may be preserved for microscopic histopathological examination to identify any treatment-related changes.

Emergency Procedures

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure. The following diagram outlines the initial steps to be taken for various routes of exposure.



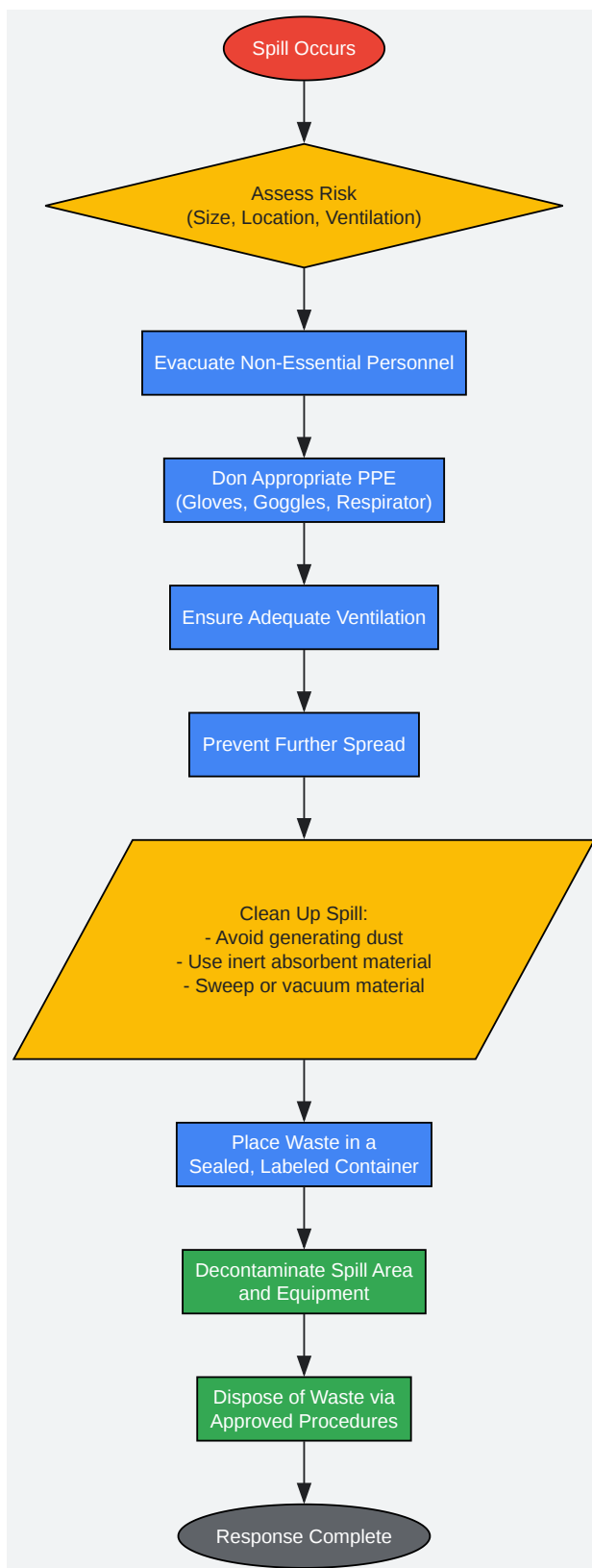
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Caption: First aid workflow for **p-tolyl disulfide** exposure.

- Inhalation: Remove the individual from the exposure source to fresh air immediately. If breathing is difficult, administer oxygen. Seek medical aid. Do not use mouth-to-mouth resuscitation.[9]
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing all contaminated clothing and shoes. Get medical attention.[9]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids occasionally. Get medical attention.[9]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, have them rinse their mouth and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical aid.[9]

Accidental Release Measures

A systematic approach is necessary to manage spills safely and effectively.



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Caption: Logical workflow for handling a **p-tolyl disulfide** spill.

Procedure:

- Personal Precautions: Wear appropriate personal protective equipment (PPE) as detailed in Section 5. Keep unprotected personnel away.[5]
- Environmental Precautions: Prevent the product from entering drains, soil, or other waterways.[5]
- Containment and Cleaning: Clean up spills immediately. Avoid conditions that generate dust. Vacuum or sweep up the material and place it into a suitable, labeled container for disposal. [5][9] Ensure the area is well-ventilated.

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize risk.

Personal Protective Equipment (PPE)

Type	Specification	Source(s)
Eye/Face Protection	Chemical splash-resistant safety glasses or goggles.	[5]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.	[5]
Respiratory Protection	Use a NIOSH-approved N95 dust mask or higher level of protection if airborne concentrations are high or ventilation is inadequate.	[6]

Handling and Storage

- Handling: Wash hands and skin thoroughly after handling.[5] Avoid contact with eyes, skin, and clothing.[9] Minimize dust generation and accumulation.[9] Use only with adequate ventilation or in a chemical fume hood.[5]

- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances.[5][9] Keep the container tightly closed when not in use.[5][9] Incompatible materials include strong oxidizing agents, strong bases, and strong reducing agents.[7]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[5][9]
- Specific Hazards: During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion, including carbon oxides and sulfur oxides.[5][7]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) in pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.[9]

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References

- 1. echemi.com [echemi.com]
- 2. CAS 103-19-5: p-Tolyl disulfide | CymitQuimica [cymitquimica.com]
- 3. P-TOLYL DISULFIDE | 103-19-5 [chemicalbook.com]
- 4. Page loading... [wap.guidechem.com]
- 5. aksci.com [aksci.com]
- 6. p-Tolyl disulfide 98 103-19-5 [sigmaaldrich.com]
- 7. P-TOLYL DISULFIDE|103-19-5 - MOLBASE Encyclopedia [m.molbase.com]
- 8. chembk.com [chembk.com]
- 9. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 10. hpc-standards.com [hpc-standards.com]

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